

H-Ala-Ala-Tyr-OH TFA handling and storage

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Compound of Interest

Compound Name: *H-Ala-Ala-Tyr-OH TFA*

Cat. No.: *B12420517*

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An In-Depth Technical Guide to the Handling and Storage of **H-Ala-Ala-Tyr-OH TFA**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information and best practices for the handling and storage of the synthetic peptide **H-Ala-Ala-Tyr-OH TFA**. Adherence to these guidelines is crucial for maintaining the integrity, stability, and safety of the compound.

Introduction

H-Ala-Ala-Tyr-OH is a tripeptide composed of alanine, alanine, and tyrosine. It is typically supplied as a trifluoroacetate (TFA) salt, which is a common counterion resulting from the purification process using high-performance liquid chromatography (HPLC). The presence of TFA can influence the peptide's net weight and solubility characteristics.[1] This document outlines the essential procedures for the safe handling and optimal storage of this peptide to ensure its stability and suitability for research and development applications.

Compound Information

Table 1: Chemical and Physical Properties of **H-Ala-Ala-Tyr-OH TFA**

Property	Value	Source
Molecular Formula	C17H22F3N3O7	[2]
Molecular Weight	437.37 g/mol	[2]
Purity (HPLC)	>98%	[2]
Form	Lyophilized Powder	[1]
Appearance	White solid	General Knowledge

Storage and Stability

Proper storage is critical to prevent the degradation of **H-Ala-Ala-Tyr-OH TFA**.

Table 2: Recommended Storage Conditions

Parameter	Recommendation	Rationale	Source
Temperature	-20°C	Minimizes degradation and preserves peptide integrity.	[1][2]
Light Exposure	Store in the dark	Protects from light-induced degradation.	[3]
Moisture	Store in a desiccated environment	The compound is hygroscopic and moisture can lead to degradation.	[3]
Container	Tightly sealed container	Prevents contamination and moisture ingress.	[4][5]

Under these conditions, **H-Ala-Ala-Tyr-OH TFA** has a stability of at least two years.[2]

Handling Procedures

Due to the presence of residual TFA, appropriate safety measures should be taken during handling.

Table 3: Personal Protective Equipment (PPE) and Handling Guidelines

Procedure	Guideline	Source
Personal Protective Equipment	Wear a lab coat, safety glasses with side shields, and chemical-resistant gloves.	[6][7]
Ventilation	Handle in a well-ventilated area. For weighing and preparing solutions, use a chemical fume hood.	[4][5]
Weighing	To avoid inhalation of the lyophilized powder, weigh the compound in a fume hood.	[6]
Spill Cleanup	In case of a spill, avoid generating dust. Absorb with an inert material and place in a suitable container for disposal.	[3]
Disposal	Dispose of waste in accordance with all applicable local, state, and federal regulations.	

Experimental Protocols

Reconstitution of Lyophilized Peptide

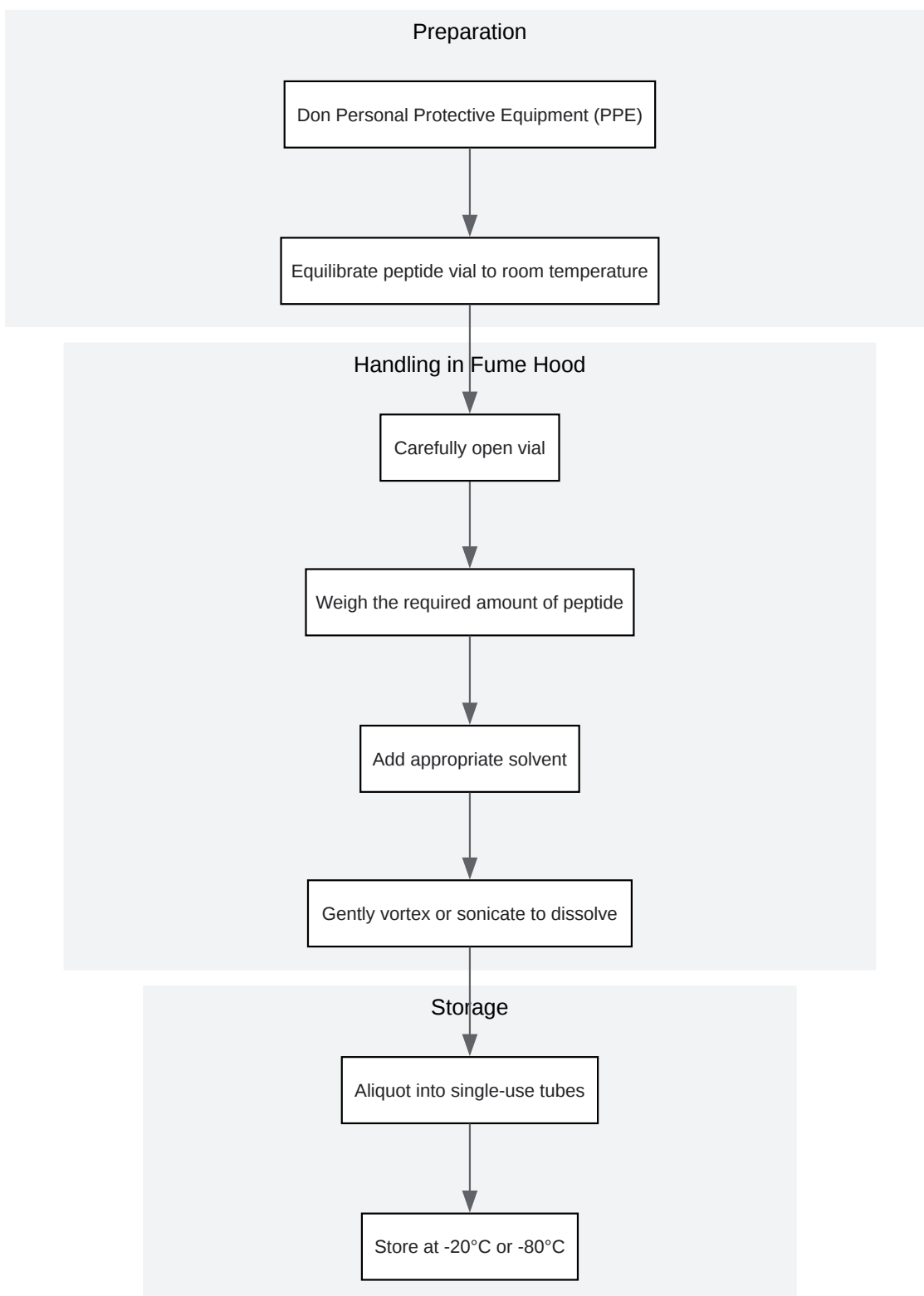
- **Equilibration:** Before opening, allow the vial to warm to room temperature to prevent condensation, which can degrade the peptide.
- **Solvent Selection:** The TFA salt of H-Ala-Ala-Tyr-OH generally enhances its solubility in aqueous solutions.[1] For most biological applications, sterile, nuclease-free water or a

suitable buffer (e.g., PBS) is recommended.

- **Dissolution:** Add the desired volume of solvent to the vial. Gently vortex or sonicate to ensure complete dissolution.
- **Storage of Stock Solution:** Once reconstituted, it is recommended to aliquot the stock solution into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Visualized Workflows

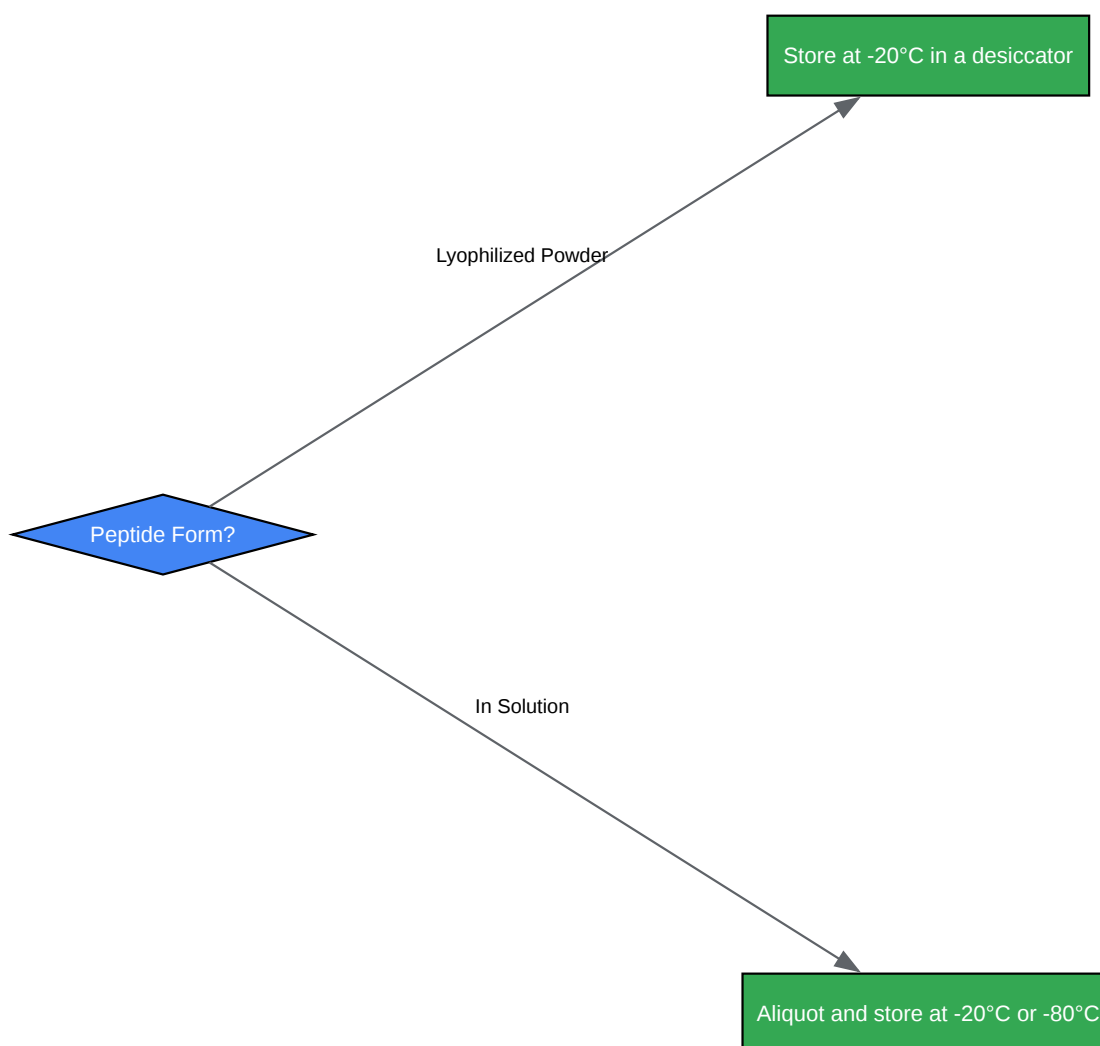
General Handling Workflow



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Caption: Workflow for safe handling and reconstitution of **H-Ala-Ala-Tyr-OH TFA**.

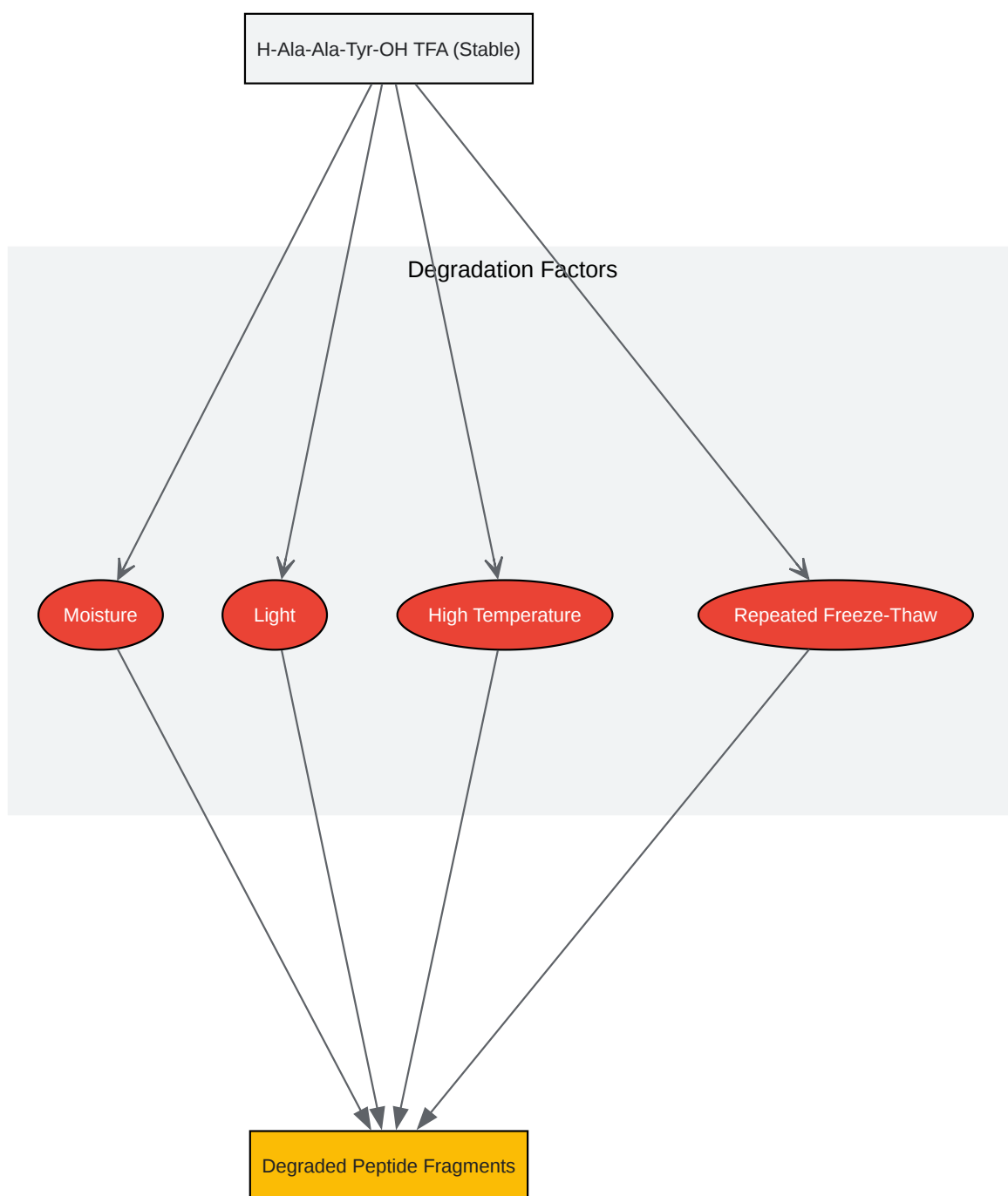
Storage Decision Tree



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Caption: Decision tree for the appropriate storage of **H-Ala-Ala-Tyr-OH TFA**.

Potential Degradation Pathways



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Caption: Factors leading to the degradation of **H-Ala-Ala-Tyr-OH TFA**.

Safety Information

While H-Ala-Ala-Tyr-OH itself is not classified as a hazardous substance, the TFA salt imparts acidic and potentially corrosive properties.

- Eye Contact: May cause eye irritation. In case of contact, rinse immediately with plenty of water.[6]
- Skin Contact: May cause skin irritation. In case of contact, wash off with soap and water.[6]
- Inhalation: Avoid inhaling the powder. May cause respiratory tract irritation. Move to fresh air if inhaled.[6]
- Ingestion: Harmful if swallowed.[8] Rinse mouth with water and seek medical advice.[8]

Always consult the material safety data sheet (MSDS) for the specific product you are using for complete safety information. The handling of pure trifluoroacetic acid requires stringent safety precautions, including working in a fume hood with appropriate personal protective equipment, as it is highly corrosive and can cause severe burns.[3][4][5]

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